

Application Notes and Protocols for F327 In Vivo Experimental Design

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Compound of Interest

Compound Name: F327

Cat. No.: B585632

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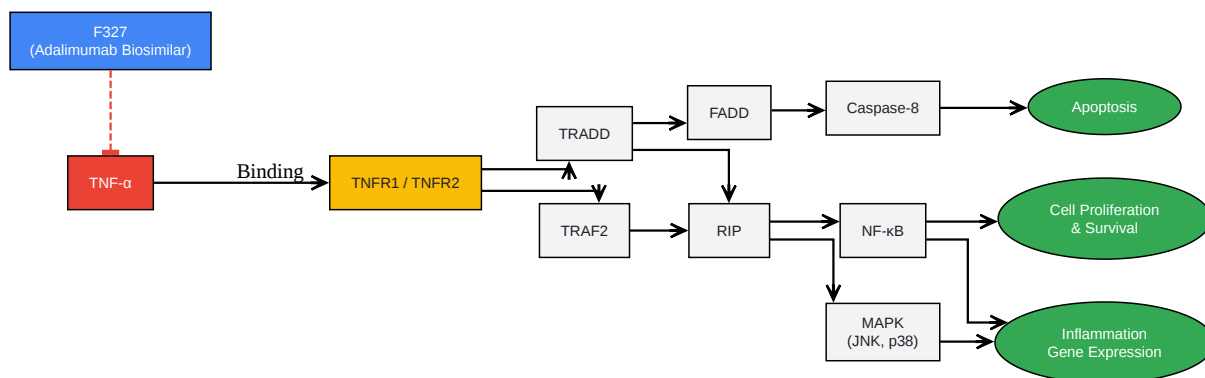
For Researchers, Scientists, and Drug Development Professionals

Introduction

F327 is a biosimilar of adalimumab, a recombinant human IgG1 monoclonal antibody that specifically targets and neutralizes Tumor Necrosis Factor-alpha (TNF- α). TNF- α is a pro-inflammatory cytokine implicated in the pathogenesis of numerous autoimmune and inflammatory diseases. These application notes provide detailed protocols and experimental design considerations for the in vivo evaluation of **F327** in preclinical animal models of arthritis and cancer.

Mechanism of Action: TNF- α Signaling Pathway

F327 exerts its therapeutic effect by binding to both soluble and transmembrane TNF- α , preventing its interaction with the TNF receptors, TNFR1 (p55) and TNFR2 (p75).^{[1][2]} This blockade inhibits the downstream signaling cascades that lead to inflammation, cell proliferation, and apoptosis.^[3]



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Figure 1: Simplified TNF- α signaling pathway and the inhibitory action of **F327**.

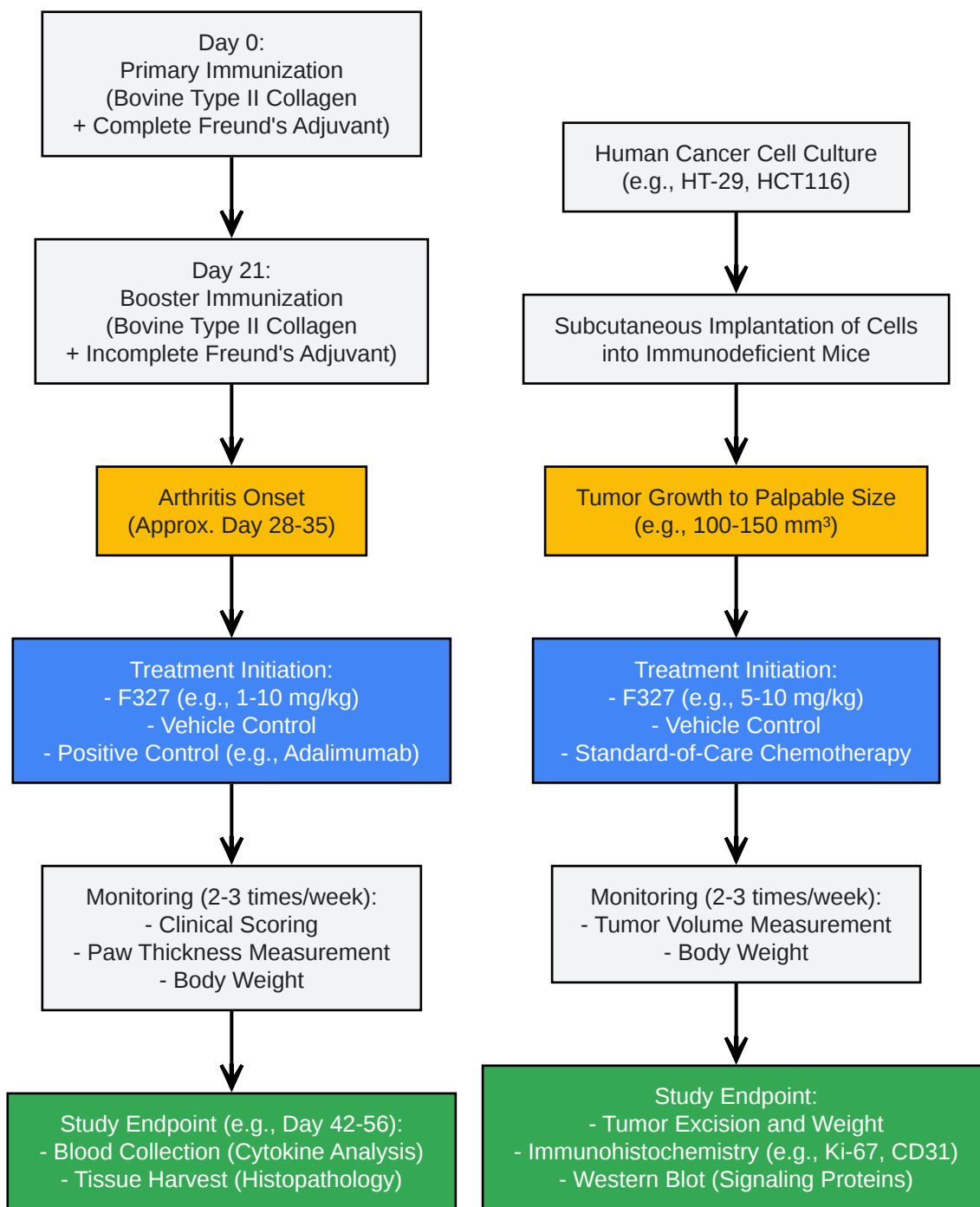
In Vivo Experimental Design: Rheumatoid Arthritis Model

Animal Model

A commonly used and relevant model for studying rheumatoid arthritis is the collagen-induced arthritis (CIA) mouse model.[4] Alternatively, human TNF- α transgenic mouse models that spontaneously develop arthritis can be utilized.[5][6]

Experimental Protocol: Collagen-Induced Arthritis (CIA)

This protocol outlines the induction of arthritis and subsequent treatment with **F327**.



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References

- 1. TNF Signaling Pathway | Thermo Fisher Scientific - SG [thermofisher.com]
- 2. cusabio.com [cusabio.com]
- 3. researchgate.net [researchgate.net]
- 4. In vivo murine models for evaluating anti-arthritic agents: An updated review - FUTURE HEALTH [futurehealthjournal.com]
- 5. Establishment and evaluation of a transgenic mouse model of arthritis induced by overexpressing human tumor necrosis factor alpha | Biology Open | The Company of Biologists [journals.biologists.com]
- 6. info.taconic.com [info.taconic.com]
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